

"2-chloro-N-cyclobutyl-4-iodoaniline" safety and handling precautions

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Compound of Interest

Compound Name: 2-chloro-N-cyclobutyl-4-iodoaniline

Cat. No.: B1427988

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An In-depth Technical Guide to the Safe Handling of **2-chloro-N-cyclobutyl-4-iodoaniline**

Disclaimer: This document provides a technical guide on the safety and handling precautions for **2-chloro-N-cyclobutyl-4-iodoaniline**. Specific safety data for this compound is not readily available. The information presented herein is largely extrapolated from the safety data of the structurally related compound, 2-chloro-4-iodoaniline. Therefore, this guide should be used as a precautionary resource, and a comprehensive risk assessment should be conducted before handling **2-chloro-N-cyclobutyl-4-iodoaniline**.

Hazard Identification and Classification

While specific toxicological data for **2-chloro-N-cyclobutyl-4-iodoaniline** is unavailable, the parent compound, 2-chloro-4-iodoaniline, is classified as a hazardous substance.[1][2] It is crucial to handle **2-chloro-N-cyclobutyl-4-iodoaniline** with the assumption that it possesses similar or potentially enhanced hazardous properties.

Signal Word: Danger[1]

Hazard Statements based on 2-chloro-4-iodoaniline:

- H301: Toxic if swallowed.[1][3]
- H311: Toxic in contact with skin.[3]
- H331: Toxic if inhaled.[3]

- H315: Causes skin irritation.[1][4]
- H318: Causes serious eye damage.[1]
- H335: May cause respiratory irritation.[1][5]
- H373: May cause damage to organs through prolonged or repeated exposure.[3]
- H411: Toxic to aquatic life with long lasting effects.[1]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of 2-chloro-4-iodoaniline. These should be considered as estimates for **2-chloro-N-cyclobutyl-4-iodoaniline**.

Property	Value
Molecular Formula	C6H5ClIN
Molecular Weight	253.47 g/mol [1][2]
Appearance	Solid, Brown to light orange powder[4][6]
Melting Point	70-73 °C (lit.)[1][7]
Boiling Point	No information available
Flash Point	Not applicable[1]
Solubility	No information available

Exposure Controls and Personal Protection

Given the potential for high toxicity, stringent exposure controls and the use of appropriate personal protective equipment (PPE) are mandatory.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6][8]

- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[8\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield (EN 166). [8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, inspect before use) and a lab coat. [8] [9]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter cartridge is necessary. [8]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[9\]](#) Do not breathe dust or aerosols.[\[3\]](#)
[\[8\]](#) Wash hands thoroughly after handling.[\[6\]](#)[\[8\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

First-Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician immediately. [3] [4] [8]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Call a physician immediately. [3] [4] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention immediately. [4] [8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician immediately. [3] [8] [9]

Accidental Release Measures

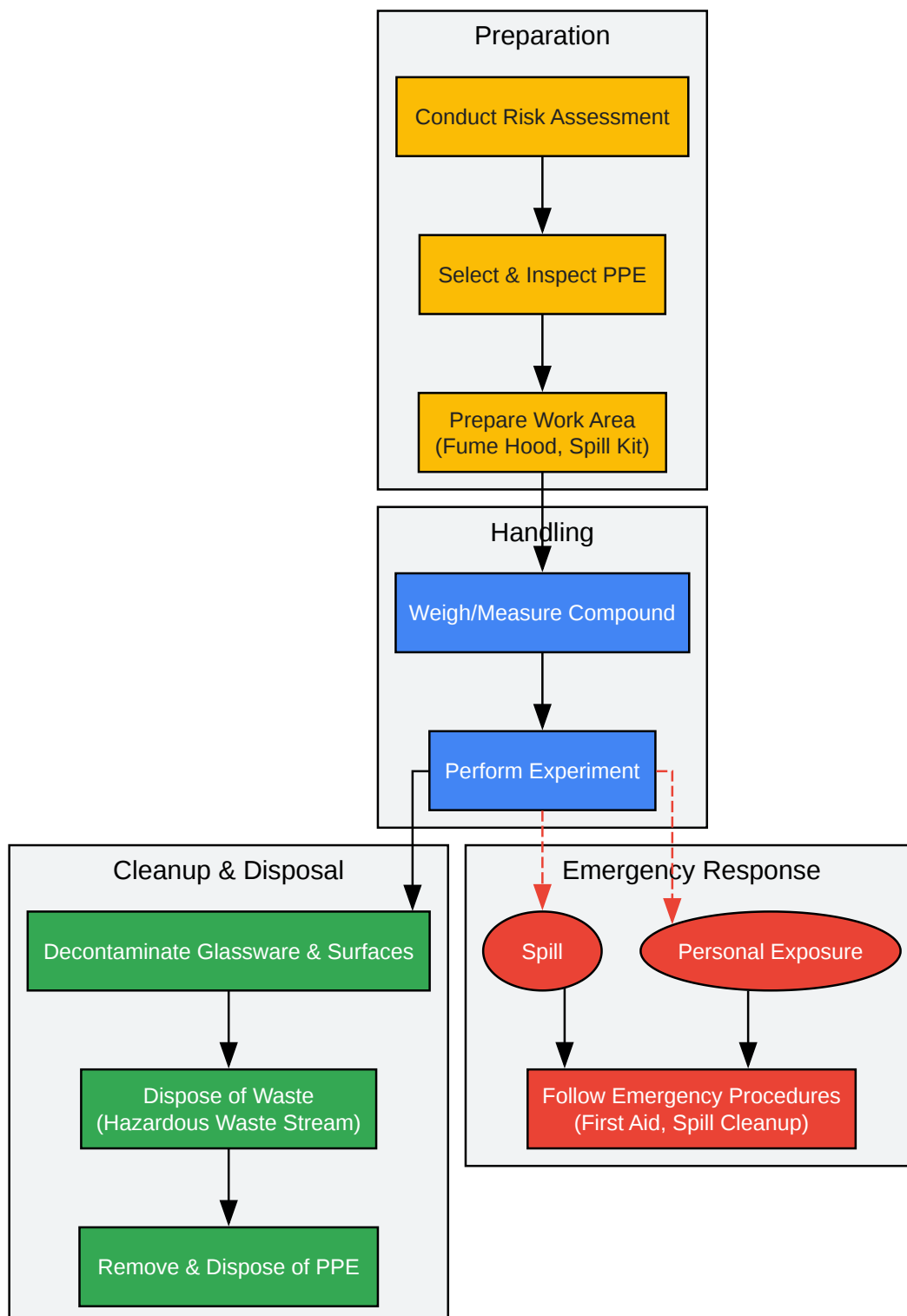
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing dust and contact with the substance.[\[9\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[3\]](#)[\[5\]](#)
- Methods for Cleaning Up: Sweep up and shovel into a suitable, closed container for disposal. Avoid generating dust.[\[6\]](#)

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. The substance should be treated as hazardous waste.[\[8\]](#)

Experimental Protocols Workflow

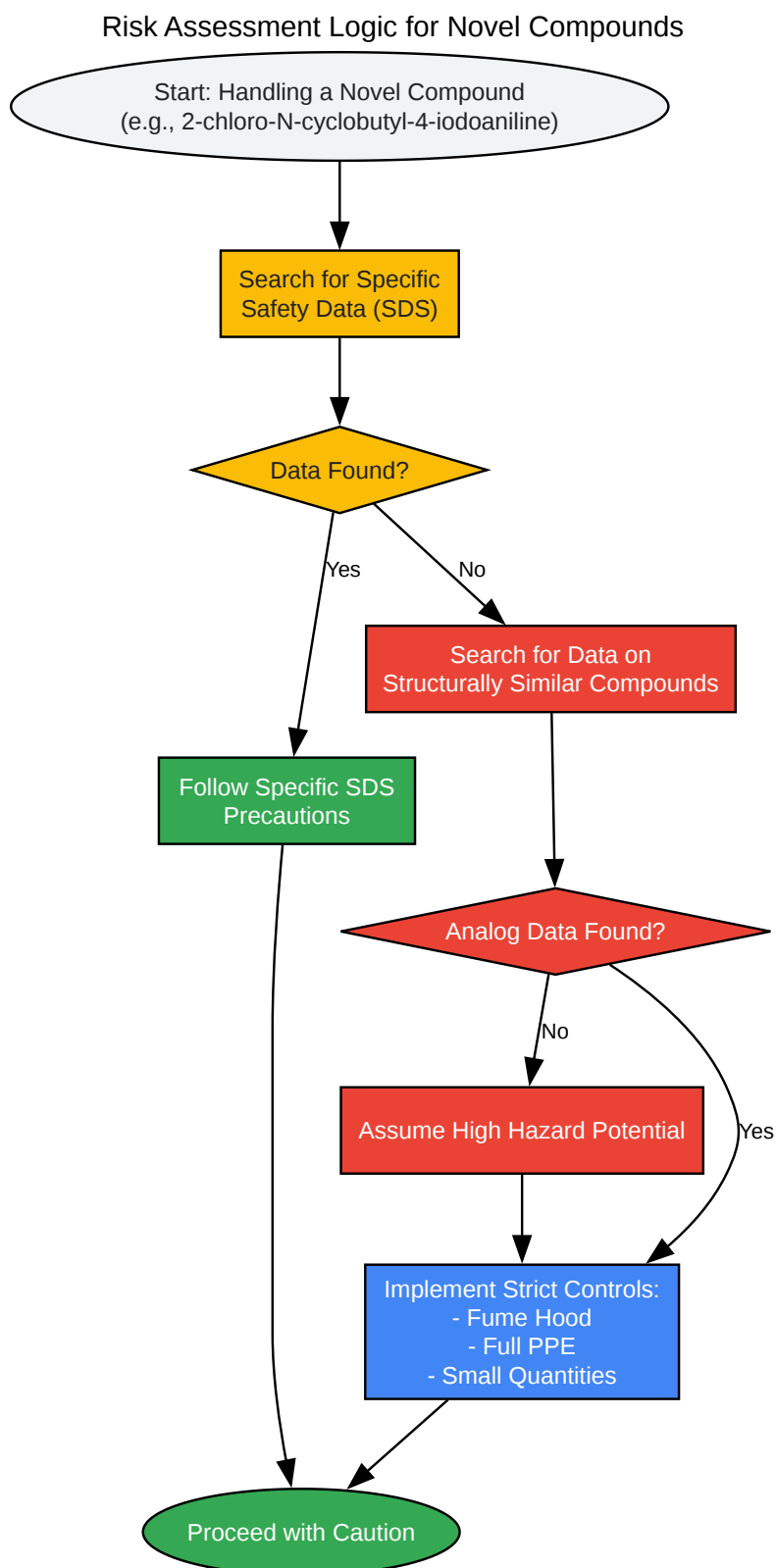
General Laboratory Workflow for Handling Hazardous Chemicals



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Caption: General laboratory workflow for handling hazardous chemicals.

Risk Assessment Logic



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Caption: Logical flow for risk assessment of compounds with limited safety data.

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